

A Comprehensive Guide to 4-Aminobutylphosphonic Acid: Identification and Properties

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Compound of Interest

Compound Name: 4-Aminobutylphosphonic acid

Cat. No.: B151663

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For researchers, scientists, and professionals engaged in drug development, precise identification of chemical compounds is paramount. This document provides a detailed overview of **4-Aminobutylphosphonic acid**, focusing on its various synonyms and its unique CAS Registry Number.

Chemical Identity

4-Aminobutylphosphonic acid is a compound of interest in neuroscience research, particularly for its interaction with GABA receptors. Accurate identification is crucial for experimental reproducibility and regulatory compliance.

Synonyms and CAS Number

To facilitate unambiguous identification, the following table summarizes the commonly used synonyms for **4-Aminobutylphosphonic acid** and its associated CAS Registry Number.

Identifier Type	Value
CAS Registry Number	35622-27-6[1][2][3]
IUPAC Name	(4-aminobutyl)phosphonic acid
Common Synonyms	4-ABPA[2]
P-(4-aminobutyl)-phosphonic acid	
Phosphonic acid, (4-aminobutyl)-[1][2]	
Phosphonic acid, P-(4-aminobutyl)-[2]	
Other Identifiers	MFCD00063426[1][2]
ZINC000025695858[1]	
DTXSID80189100[2]	
UNII-R1FG7LUT35 (for (R)-isomer)[4]	

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References

- 1. (4-aminobutyl)phosphonic acid | 35622-27-6 | Buy Now [molport.com]
- 2. 4-Aminobutylphosphonic acid | C₄H₁₂NO₃P | CID 1726 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 35622-27-6 Cas No. | (4-Aminobutyl)phosphonic acid | Apollo [store.apolloscientific.co.uk]
- 4. 1-Aminobutylphosphonic acid, (R)- | C₄H₁₂NO₃P | CID 7167664 - PubChem [pubchem.ncbi.nlm.nih.gov]
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